Foundational Analysis: Molecular Formula and Mass Spectrometry

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Compound of Interest

Compound Name:	*1-Chloroisoquinoline-6-carbonitrile*
CAS No.:	*1260664-41-2*
Cat. No.:	*B568009*

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The initial step in elucidating the structure of any novel or synthesized compound is to determine its molecular formula. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this purpose, providing a highly accurate mass measurement that allows for the calculation of the elemental composition.

The Causality Behind Using HRMS

Unlike low-resolution mass spectrometry, which provides a nominal mass, HRMS can distinguish between compounds with the same nominal mass but different elemental compositions (isobars). This precision is critical for establishing a trustworthy molecular formula, which is the foundation upon which all subsequent spectroscopic data will be interpreted. For **1-chloroisoquinoline-6-carbonitrile**, the expected molecular formula is $C_{10}H_5ClN_2$.[1]

Expected Mass Spectrometry Data

- Molecular Ion (M^+): The expected monoisotopic mass is 188.0141 atomic mass units (amu). [1]

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- Nitrogen Rule: The even-numbered molecular weight (188) is consistent with the presence of an even number of nitrogen atoms (in this case, two), providing an immediate internal check of the proposed formula.[2]

- Isotopic Pattern: A hallmark of chlorine-containing compounds is the presence of two major isotopes, ^{35}Cl and ^{37}Cl, in an approximate natural abundance ratio of 3:1. The mass spectrum is therefore expected to show two peaks for the molecular ion: an $(M)^+$ peak and an $(M+2)^+$ peak, with a relative intensity ratio of approximately 3:1.[3] This pattern is a crucial diagnostic tool for confirming the presence of a single chlorine atom.

Experimental Protocol: High-Resolution Mass Spectrometry (ESI-QTOF)

- Sample Preparation: Dissolve approximately 1 mg of the synthesized **1-chloroisoquinoline-6-carbonitrile** in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).

- Instrumentation: Utilize an Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometer.

- Infusion: Infuse the sample solution directly into the ESI source at a flow rate of 5-10 µL/min.

- Ionization Mode: Operate in positive ion mode to generate the protonated molecule $[M+H]^+$.

- Data Acquisition: Acquire data over a mass range of m/z 50-500. Ensure the instrument is calibrated to achieve mass accuracy within 5 ppm.

- Analysis: Identify the monoisotopic mass of the molecular ion and analyze its isotopic distribution pattern.

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Parameter	Expected Value	Purpose
Molecular Formula	$C_{10}H_5ClN_2$	Defines the elemental composition.
Molecular Weight	188.61 g/mol	Basic physical property.[1]
Monoisotopic Mass	188.0141 Da	Confirmed by HRMS.[1]
$(M)^+$: $(M+2)^+$ Ratio	~ 3:1	Confirms the presence of one chlorine atom.

Unveiling the Connectivity: A Multi-dimensional NMR Approach

While mass spectrometry confirms what atoms are present, Nuclear Magnetic Resonance (NMR) spectroscopy reveals how they are connected. A combination of one-dimensional (^{1}H, ^{13}C) and two-dimensional (HSQC, HMBC) NMR experiments is essential for assembling the complete carbon-hydrogen framework.

^{1}H NMR Spectroscopy: Mapping the Protons

The ^{1}H NMR spectrum provides information on the number of chemically distinct protons, their electronic environment (chemical shift), and their proximity to other protons (spin-spin coupling).

- Causality of Solvent Choice: Deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6) are common choices. DMSO-d_6 is particularly useful for moderately polar aromatic compounds, ensuring complete dissolution and minimizing solvent-induced shifts.

- Predicted Spectrum: The isoquinoline ring system contains five aromatic protons. We expect to see five distinct signals in the aromatic region of the spectrum (typically δ 7.0-9.0 ppm). The coupling patterns (doublets, doublets of doublets) will be key to determining the substitution pattern.

^{13}C NMR Spectroscopy: The Carbon Backbone

The ^{13}C NMR spectrum identifies all unique carbon atoms in the molecule.

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- Predicted Spectrum: For **1-chloroisoquinoline-6-carbonitrile**, ten distinct carbon signals are expected. The carbonitrile carbon (-C≡N) will appear significantly downfield (δ ~117-120 ppm), while the carbon attached to the chlorine (C1) will also be shifted downfield due to the electronegativity of the halogen. The remaining eight aromatic carbons will resonate in the typical δ 120-150 ppm range.[3]

2D NMR: Connecting the Dots with HSQC and HMBC

Two-dimensional NMR is the most powerful tool for unambiguously assembling the molecular structure. It visualizes correlations between nuclei that are difficult to deduce from 1D spectra alone.

- Heteronuclear Single Quantum Coherence (HSQC): This experiment correlates each proton with the carbon atom to which it is directly attached.[4] It provides a direct and reliable way to assign protonated carbons.

- Heteronuclear Multiple Bond Correlation (HMBC): This is the cornerstone of structural assembly. HMBC reveals correlations between protons and carbons that are two or three bonds apart (^{2}JCH, ^{3}JCH).[5] By observing these long-range correlations, one can piece together the entire molecular puzzle. For instance, the proton at position 5 would show a correlation to the carbonitrile carbon (a three-bond correlation), definitively placing the nitrile group at C6.

Experimental Protocol: Comprehensive NMR Analysis

- Sample Preparation: Dissolve 10-15 mg of the compound in ~0.6 mL of DMSO-d_6.

- Instrumentation: Use a 400 MHz (or higher) NMR spectrometer.

- ^{1}H NMR Acquisition: Acquire a standard proton spectrum with 16-32 scans.

- ^{13}C NMR Acquisition: Acquire a proton-decoupled carbon spectrum. A sufficient number of scans is required to achieve a good signal-to-noise ratio.

- HSQC Acquisition: Run a standard gradient-selected, phase-sensitive HSQC experiment (e.g., hsqcetgpsisp2.2).

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- HMBC Acquisition: Run a standard gradient-selected HMBC experiment (e.g., hmbcgplpndqf), optimizing the long-range coupling delay for an average J-coupling of 8 Hz.

Predicted NMR Data Summary

(Note: The following are predicted chemical shifts based on analogous structures. Actual values may vary.)

Position	Predicted ^{1}H δ (ppm), Multiplicity, J (Hz)	Predicted ^{13}C δ (ppm)	Key HMBC Correlations (from Proton at this Position)
1	-	~152	-
3	~7.8, d, J=5.5	~122	C1, C4, C4a
4	~8.3, d, J=5.5	~145	C3, C4a, C5, C8a
4a	-	~128	-
5	~8.5, d, J=8.5	~125	C4, C6, C7, C8a
6	-	~110	-
-CN	-	~118	-
7	~8.0, dd, J=8.5, 1.5	~135	C5, C6, C8, C8a
8	~8.8, d, J=1.5	~130	C1, C4a, C7
8a	-	~138	-

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The Gold Standard: Single-Crystal X-ray Crystallography

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While the combination of HRMS and comprehensive NMR analysis provides an exceptionally high degree of confidence, single-crystal X-ray crystallography remains the unequivocal gold standard for structure determination.[6]

The Power of Unambiguous Proof

This technique determines the precise spatial arrangement of atoms in a crystalline solid by analyzing the diffraction pattern of X-rays passing through it. The result is a three-dimensional model of the molecule, which directly visualizes the atomic connectivity and confirms the planar structure of the isoquinoline ring. Obtaining a suitable crystal is often the rate-limiting step, but the resulting data is irrefutable.

Experimental Protocol: X-ray Diffraction

- Crystal Growth: Grow single crystals of **1-chloroisoquinoline-6-carbonitrile** suitable for diffraction. This is typically achieved by slow evaporation of a saturated solution in a suitable solvent system (e.g., ethyl acetate/hexane).
- Data Collection: Mount a suitable crystal on a goniometer in an X-ray diffractometer. Collect diffraction data at a controlled temperature (often 100 K) to minimize thermal motion.
- Structure Solution and Refinement: Process the diffraction data to solve the phase problem and generate an initial electron density map. Refine the atomic positions and thermal parameters to generate the final, high-resolution crystal structure.[7]

Conclusion: A Self-Validating System

The structure elucidation of **1-chloroisoquinoline-6-carbonitrile** is a systematic process where each analytical technique provides a piece of the puzzle, and each piece validates the others. Mass spectrometry provides the elemental formula and confirms the presence of key heteroatoms. ^{1}H and ^{13}C NMR spectroscopy identify the individual components of the carbon-hydrogen framework. Finally, 2D NMR experiments, particularly HMBC, act as the logical glue that assembles these components into a single, coherent structure. This multi-faceted, self-validating approach ensures the highest level of scientific integrity and provides absolute confidence in the final structural assignment, a critical requirement for compounds intended for use in drug development and other high-stakes research applications.

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